

FRAP assay protocol using TPTZ for antioxidant capacity

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Compound of Interest

Compound Name: 2,4,6-Tri-2-pyridinyl-1,3,5-triazine

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Application Note: FRAP Assay for Antioxidant Capacity

Introduction

The Ferric Reducing Antioxidant Power (FRAP) assay is a widely utilized, simple, and reproducible method for assessing the total antioxidant capacity of a substance.^[1] The protocol detailed here is designed for researchers, scientists, and drug development professionals to quantify the antioxidant potential of various samples, including biological fluids, plant extracts, and pharmaceutical compounds. The assay's principle is based on the reduction of a ferric iron (Fe^{3+}) complex to the ferrous iron (Fe^{2+}) form by antioxidants present in the sample.^{[2][3]}

At a low pH (acidic environment), antioxidants act as reducing agents, donating electrons to the colorless ferric-2,4,6-tripyridyl-s-triazine (Fe^{3+} -TPTZ) complex.^{[4][5]} This reduction results in the formation of an intense blue-colored ferrous-tripyridyl-s-triazine (Fe^{2+} -TPTZ) complex, which exhibits a strong absorbance at approximately 593 nm.^{[4][5][6][7]} The change in absorbance is directly proportional to the total reducing power of the electron-donating antioxidants in the sample.^{[1][4]} The antioxidant capacity is then determined by comparing the absorbance of the sample to that of a standard of known concentration, typically ferrous sulfate (FeSO_4) or Trolox.^{[6][7][8]}

Experimental Protocols

Required Materials and Reagents

- 2,4,6-Tris(2-pyridyl)-s-triazine (TPTZ)
- Ferric Chloride Hexahydrate ($\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$)
- Ferrous Sulfate Heptahydrate ($\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$) or Trolox (for standard curve)
- Sodium Acetate Trihydrate ($\text{CH}_3\text{COONa} \cdot 3\text{H}_2\text{O}$)
- Glacial Acetic Acid
- Hydrochloric Acid (HCl)
- Deionized Water
- Test samples (e.g., plant extracts, serum)
- Spectrophotometer (visible range, capable of reading at 593 nm)
- Microplate reader (optional)
- Cuvettes or 96-well plates
- Pipettes and tips
- Water bath or incubator set to 37°C
- Vortex mixer

Preparation of Reagents and Standard Solutions

a) Acetate Buffer (300 mM, pH 3.6)

- Dissolve 3.1 g of sodium acetate trihydrate in 800 mL of deionized water.[\[6\]](#)[\[9\]](#)
- Add 16 mL of glacial acetic acid.[\[1\]](#)[\[6\]](#)[\[9\]](#)
- Adjust the pH to 3.6 using glacial acetic acid if necessary.

- Make up the final volume to 1 L with deionized water.[\[1\]](#)[\[6\]](#)[\[9\]](#) This solution is stable at room temperature.

b) TPTZ Solution (10 mM)

- Dissolve 0.031 g of TPTZ in 10 mL of 40 mM HCl.[\[6\]](#)[\[7\]](#)[\[9\]](#)
- Gently heat the solution (e.g., in a 50°C water bath) to aid dissolution.[\[9\]](#)[\[10\]](#) This solution should be prepared fresh.

c) Ferric Chloride (FeCl_3) Solution (20 mM)

- Dissolve 0.054 g of $\text{FeCl}_3 \cdot 6\text{H}_2\text{O}$ in 10 mL of deionized water.[\[6\]](#)[\[10\]](#)
- This solution should be prepared fresh to avoid degradation.

d) FRAP Working Reagent

- Prepare the FRAP working reagent fresh before each experiment by mixing the Acetate Buffer, TPTZ Solution, and FeCl_3 Solution in a 10:1:1 (v/v/v) ratio.[\[7\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)
- For example, mix 25 mL of Acetate Buffer, 2.5 mL of TPTZ Solution, and 2.5 mL of FeCl_3 Solution.[\[2\]](#)[\[13\]](#)
- The freshly prepared reagent should have a straw or light yellow-orange color. If it is blue, it has been contaminated with ferrous ions and must be discarded.[\[10\]](#)
- Pre-warm the FRAP working reagent to 37°C in a water bath before use.[\[9\]](#)[\[10\]](#)[\[15\]](#)

e) Ferrous Sulfate (FeSO_4) Standard Stock Solution (1 mM)

- Prepare a series of standard solutions from a primary stock of $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$.
- To create a 1 mM stock, dissolve 0.278 g of $\text{FeSO}_4 \cdot 7\text{H}_2\text{O}$ in 1 L of deionized water.
- From this stock, prepare a dilution series (e.g., 100, 200, 400, 600, 800, 1000 μM) in deionized water.[\[6\]](#) These standards must be prepared fresh for each assay.

Assay Procedure

a) Standard Curve Generation

- Pipette 150 μL of each FeSO_4 standard concentration into separate test tubes or microplate wells.[\[6\]](#)
- Add 2.85 mL of the pre-warmed FRAP working reagent to each tube.[\[6\]](#)
- For a reagent blank, mix 150 μL of deionized water with 2.85 mL of the FRAP reagent.[\[6\]](#)
- Vortex the solutions well and incubate at 37°C for 4 to 6 minutes. Some protocols suggest longer incubation times (e.g., 15-30 minutes) at room temperature.[\[6\]](#)[\[8\]](#)[\[11\]](#)
- Measure the absorbance of each standard and the blank at 593 nm.[\[2\]](#)[\[6\]](#)[\[7\]](#)

b) Sample Analysis

- Prepare the test samples. If they are highly concentrated, dilute them appropriately with deionized water.
- Pipette 150 μL of the prepared sample into a test tube.[\[6\]](#)
- Add 2.85 mL of the pre-warmed FRAP working reagent.[\[6\]](#)
- Vortex the solution and incubate under the same conditions as the standards (e.g., 37°C for 4-6 minutes).[\[6\]](#)
- Measure the absorbance at 593 nm.

Data Analysis and Calculation

- Subtract the absorbance of the reagent blank from the absorbance readings of the standards and samples.
- Plot a standard curve of the net absorbance of the FeSO_4 standards against their corresponding concentrations (μM).

- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$), where 'y' is the absorbance and 'x' is the concentration.
- Use this equation to calculate the FRAP value of the test samples. The antioxidant capacity is expressed as $\mu\text{M Fe(II)}$ equivalents.[\[16\]](#)[\[17\]](#)

Calculation Formula: $\text{FRAP Value } (\mu\text{M Fe(II) Equivalents}) = (\text{Absorbance of Sample} - \text{Intercept}) / \text{Slope}$ [\[16\]](#)

If the initial sample was diluted, multiply the final result by the dilution factor.

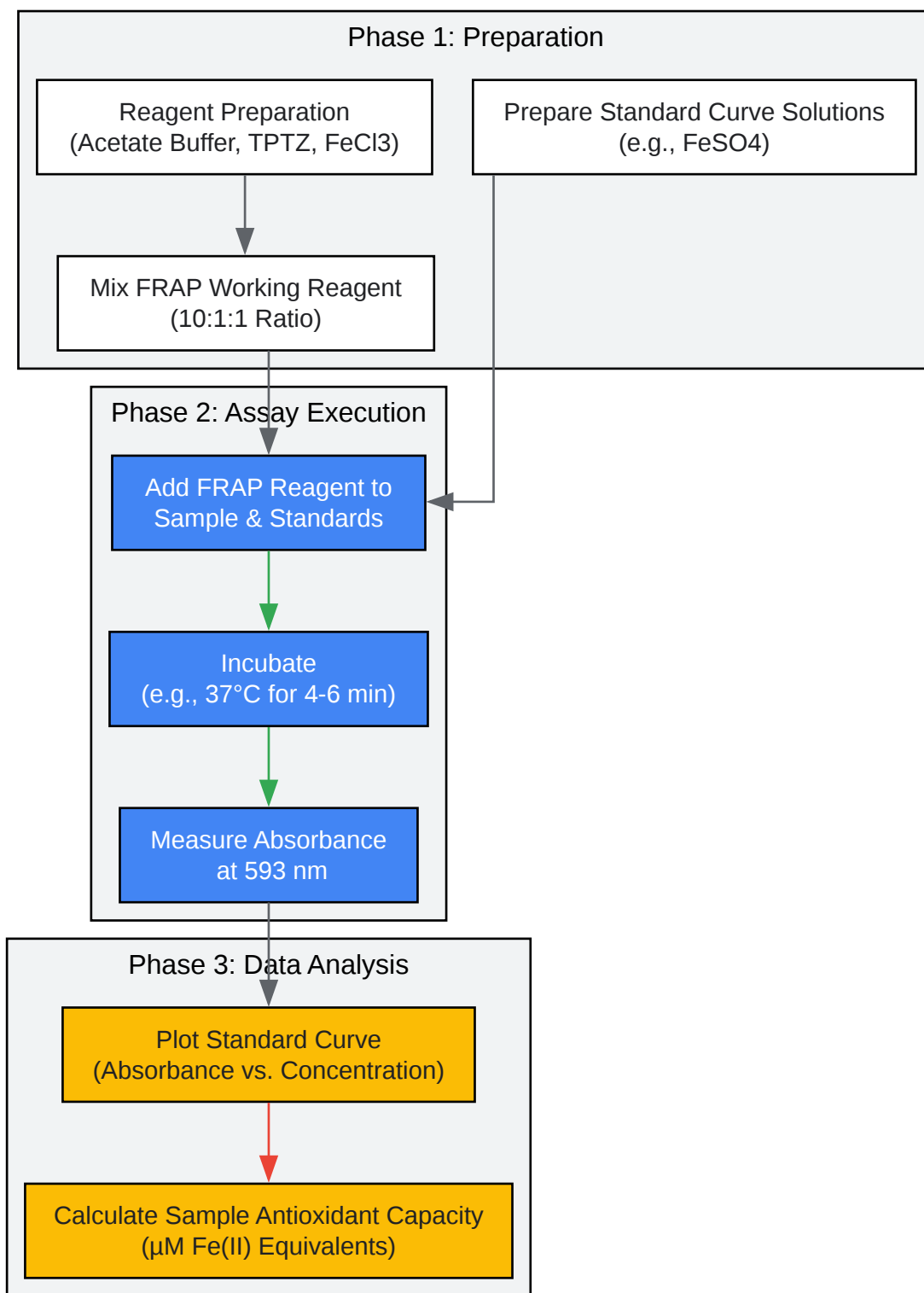
Data Presentation

The quantitative parameters of the FRAP assay protocol are summarized in the table below for quick reference.

Parameter	Value/Description
Reagent Concentrations	
Acetate Buffer	300 mM, pH 3.6[6][9]
TPTZ Solution	10 mM in 40 mM HCl[6][7][11]
FeCl ₃ Solution	20 mM[6][11][12]
FRAP Working Reagent Ratio	10:1:1 (Acetate Buffer:TPTZ:FeCl ₃)[11][12][13]
Standard	Ferrous Sulfate (FeSO ₄) or Trolox[6][8]
Standard Concentration Range	100 - 1000 µM[6]
Reaction Volumes	
Sample/Standard Volume	150 µL[6]
FRAP Reagent Volume	2.85 mL[6]
Incubation Conditions	
Temperature	37°C or Room Temperature[6][9]
Duration	4 - 30 minutes[6][8][15]
Measurement	
Wavelength	593 nm[2][4][6][7]
Blank	FRAP Reagent + Deionized Water[6]
Output Unit	µM Fe(II) Equivalents or µM Trolox Equivalents[6][17]

Visualized Workflow

The following diagram illustrates the logical workflow of the FRAP assay protocol.



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Caption: Workflow of the Ferric Reducing Antioxidant Power (FRAP) Assay.

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